

# cost analysis isobutylaniline production methods

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## Compound Focus: 3-Isobutylaniline

CAS No.: 131826-11-4

Cat. No.: S1913876

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## Production Methods & Experimental Protocols

The following table summarizes two distinct synthetic routes for producing isobutylaniline, compiled from patent sources.

Feature	Method 1: Reductive Amination Pathway [1]	Method 2: Mizoroki-Heck & Hydrogenation Pathway [2]
General Description	Multi-step synthesis via condensation and reduction.	Palladium-catalyzed coupling of nitrohalobenzene with isobutene, followed by hydrogenation.

| **Key Steps** | 1. Condensation of 3-nitrobenzoyl chloride and isobutylaldehyde 2. Hydrolysis to form ketone intermediate 3. Reduction via Huang Minlon modification of Wolff-Kishner reaction | 1. Mizoroki-Heck reaction with isobutene 2. Direct hydrogenation of the nitro group | | **Primary Reactants** | 3-nitrobenzoyl chloride, isobutylaldehyde | 3-nitrobromobenzene, isobutene | | **Catalyst System** | Not specified for coupling; Hydrazine for reduction | Palladium catalyst (e.g., Pd/C), Phosphine-based ligand (e.g., DPPF) | | **Key Reagents & Solvents** | Diethylene glycol, Toluene-4-sulfonic acid, Hydrazine hydrate, Potassium hydroxide | Base (e.g., K<sub>2</sub>CO<sub>3</sub>), Solvent (e.g., DMF), Auxiliary agent (e.g., Tetrabutylammonium bromide) | | **Reaction Conditions** | High temperature (195-200 °C) for reduction | High temperature and pressure for coupling and hydrogenation | | **Reported Advantage** | Uses simpler, non-palladium catalysts. | Designed to

be an **industrially advantageous** route, avoiding difficult-to-control nitration and multiple separate reductions [2]. |

## Detailed Experimental Protocols

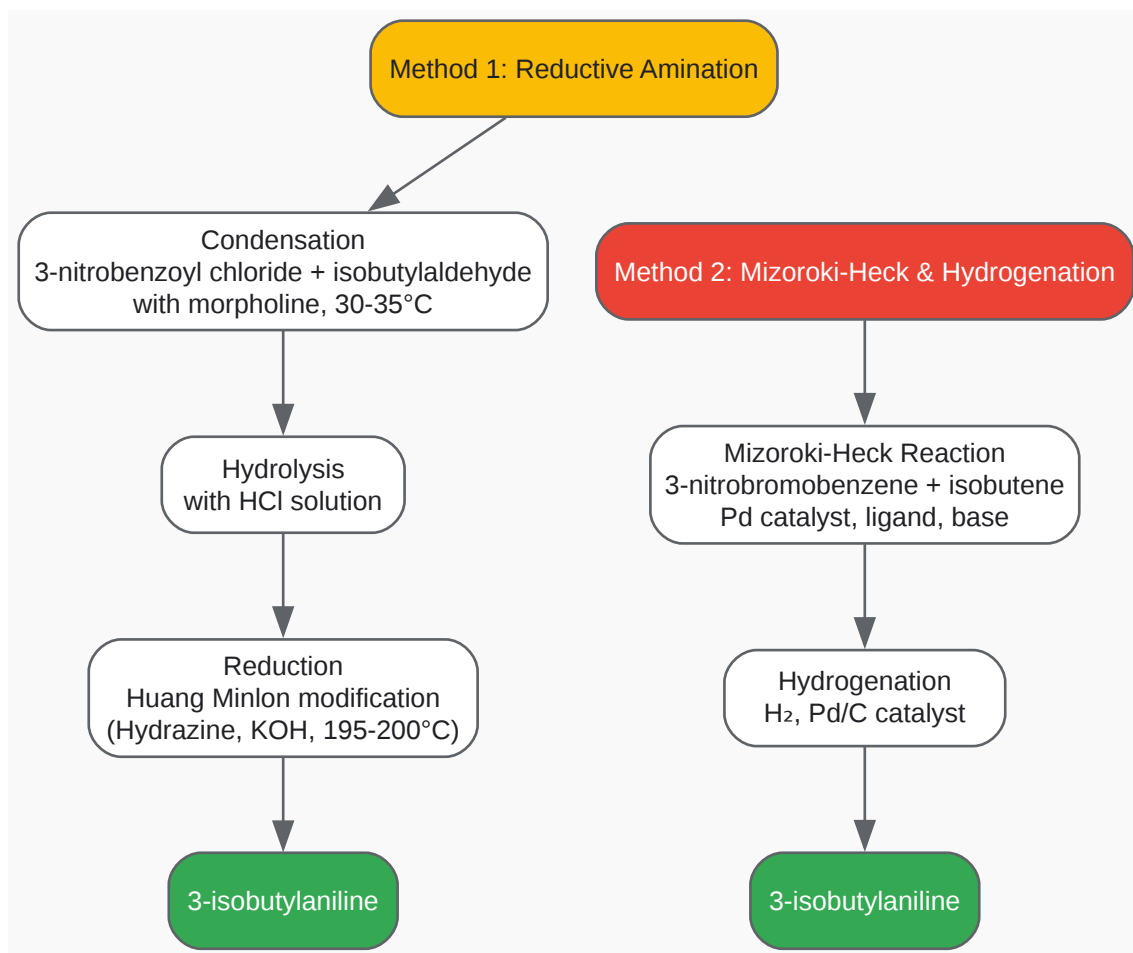
### For Method 1 (Reductive Amination Pathway) [1]:

- **Condensation:** A mixture of 3-nitrobenzoyl chloride, isobutylaldehyde, dichloromethane, and morpholine is stirred at 30-35°C for 3-4 hours.
- **Hydrolysis:** The resulting mixture is washed with water and a hydrochloric acid solution to obtain 1-(3-nitrophenyl)-3-methyl-butan-1-one.
- **Reduction:** The ketone is reacted with hydrazine hydrate, toluene-4-sulfonic acid, and diethylene glycol. The temperature is raised to 195-200°C to distill off water and complete the reductive deoxygenation, yielding **3-isobutylaniline**.

### For Method 2 (Mizoroki-Heck & Hydrogenation Pathway) [2]:

- **Mizoroki-Heck Coupling:** A suitable reactor is charged with 3-nitrobromobenzene, a palladium catalyst (e.g., Pd/C), a phosphine ligand (e.g., 1,1'-Bis(diphenylphosphino)ferrocene/DPPPF), a base (e.g., potassium carbonate), an auxiliary agent (e.g., tetrabutylammonium bromide), and a solvent (e.g., DMF). Isobutene is introduced, and the reaction is carried out at elevated temperature and pressure.
- **Hydrogenation:** The intermediate product from the coupling step is directly subjected to a hydrogenation reaction without isolation. This is typically done under hydrogen pressure in the presence of a catalyst like Pd/C to reduce the nitro group to an amino group, yielding **3-isobutylaniline**.

The workflow for the two methods can be visualized as follows:



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*Synthesis Workflows for Isobutylaniline Production*

## Information on Production Cost Analysis

A full cost analysis for isobutylaniline is not available in the public domain. However, the following points can guide your research:

- **Cost reports exist for related chemicals** like **isobutylene** [3] [4] and **isobutylamine** [5], which are potential feedstocks. Analyzing these can help you model a portion of the raw material costs.
- **Key cost drivers** you must consider include **raw materials** (e.g., isobutylene, nitrohalobenzenes), **catalysts** (especially precious metals like palladium), and **energy consumption** (from high-temperature/pressure reactions) [1] [2] [6].
- **Specialized consulting firms** like **IMARC Group** and **Intratec** produce detailed production cost reports for a wide range of chemicals. You may need to purchase a custom report from such

providers to obtain the specific financial data required for your guide [3] [4].

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